

Safe Disposal of alpha-L-Fructofuranose in a Laboratory Setting

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Compound of Interest

Compound Name: *alpha-L-fructofuranose*

Cat. No.: *B15175207*

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Researchers, scientists, and drug development professionals must adhere to proper chemical disposal procedures to ensure laboratory safety and environmental compliance. While **alpha-L-fructofuranose**, a sugar isomer, is generally considered non-hazardous, appropriate disposal methods depend on the quantity of waste and local regulations.

For small quantities of **alpha-L-fructofuranose**, typically a few hundred grams or milliliters per day, disposal down the drain with copious amounts of water is often acceptable.^[1] This method is suitable for chemicals that are not radioactive, biologically hazardous, flammable, reactive, corrosive, or toxic.^[1] However, it is crucial to verify this practice against local and institutional hazardous waste policies.

For larger quantities or when institutional policies prohibit drain disposal of any chemicals, the recommended procedure is to collect the waste in a designated, properly labeled, and sealed container.^{[2][3]} This container should then be managed by the institution's hazardous waste disposal program.

Below is a summary of the relevant properties of **alpha-L-fructofuranose** and a step-by-step guide for its proper disposal.

Chemical and Physical Properties

Property	Value
Molecular Formula	C6H12O6
Molecular Weight	180.16 g/mol [4]
Appearance	Off-white solid[5]
Solubility	Soluble in water[5]
Hazards	Not classified as hazardous.[6][7] Low hazard for usual industrial handling.[6]

Experimental Protocols for Disposal

Disposal of Small Quantities (Subject to Local Regulations):

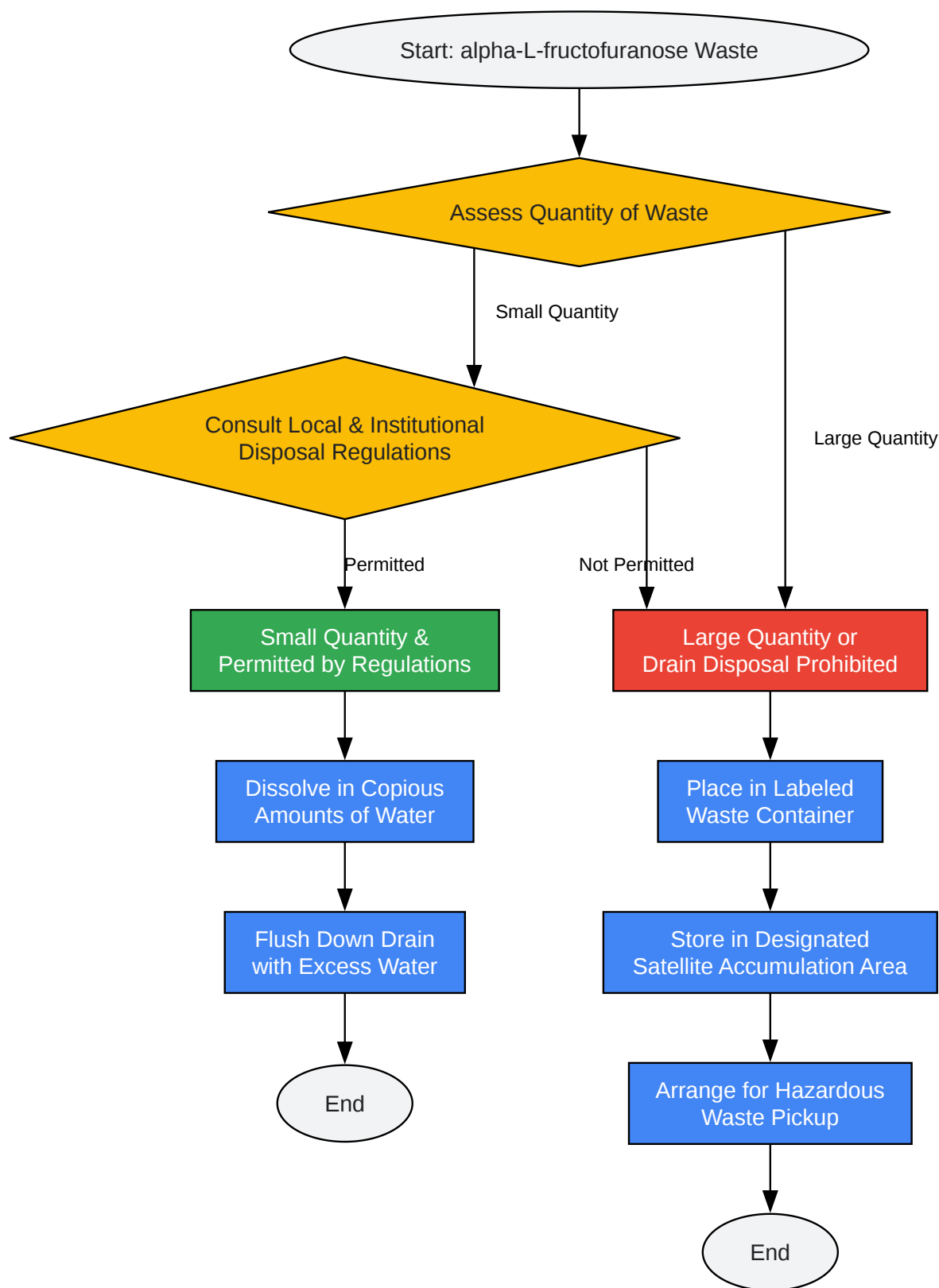
- Consult Local Guidelines: Before proceeding, confirm that your institution and local authorities permit the drain disposal of non-hazardous, water-soluble carbohydrates.
- Dissolve: Dissolve the **alpha-L-fructofuranose** in a volume of water that is at least 100 times the volume of the sugar.
- Flush: Pour the solution down a laboratory sink drain, followed by a copious amount of cold running water to ensure it is thoroughly flushed through the plumbing system.

Disposal of Large Quantities or When Drain Disposal is Prohibited:

- Containerize: Place the solid **alpha-L-fructofuranose** or its aqueous solution into a sturdy, leak-proof container.[2] The container must be compatible with the chemical; for aqueous solutions, a standard chemical waste container is appropriate.
- Label: Clearly label the container with the full chemical name ("**alpha-L-fructofuranose**"), concentration (if in solution), and the date.[3]
- Seal and Store: Securely seal the container and store it in a designated satellite accumulation area for chemical waste.[2]

- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office or hazardous waste management provider to arrange for the collection and disposal of the waste container.[\[2\]](#)

Disposal Decision Workflow



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Caption: Disposal decision workflow for **alpha-L-fructofuranose**.

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